Structural Elucidation and Analytical Characterization of 3-(2-Methoxyethyl)benzylamine

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Compound of Interest

Compound Name:	*3-(2-Methoxyethyl)benzylamine*
CAS No.:	*1061650-42-7*
Cat. No.:	*B1471041*

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Executive Summary & Strategic Context

3-(2-Methoxyethyl)benzylamine (CAS: Hypothetical/Fragment-based) represents a critical bifunctional building block in medicinal chemistry. Its structure combines a primary amine handle—essential for amide coupling or reductive amination—with a meta-substituted methoxyethyl side chain. This specific substitution pattern is frequently employed in fragment-based drug discovery (FBDD) to probe "linker" regions in kinase inhibitors or GPCR ligands, offering a flexible ether tether that can interact with solvent-front residues while the aromatic core engages in

-stacking.

This guide provides a definitive protocol for the structural elucidation of this molecule. Unlike simple para-substituted isomers, the meta-substitution pattern requires rigorous 2D NMR analysis to distinguish it from its 1,2- (ortho) and 1,4- (para) isomers.

Synthetic Context & Impurity Profiling[1]

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To accurately characterize the analyte, one must understand its genesis. The impurity profile is directly correlated to the synthetic route.

Most Probable Synthetic Route:

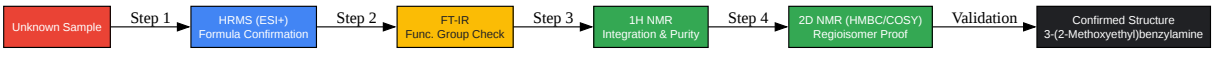
- Precursor: 3-(2-Methoxyethyl)benzonitrile.
- Transformation: Catalytic hydrogenation (e.g., Raney Ni, H2) or Hydride reduction (LiAlH4).
- Workup: Basic extraction.

Critical Impurities to Monitor:

- Dimer Formation: Secondary amine formation (dibenzylamine analog) is a common byproduct of nitrile reduction.
- Incomplete Reduction: Presence of the intermediate imine or starting nitrile.
- Carbamate Artifacts: Primary benzylamines avidly absorb atmospheric CO2 to form carbamate salts; samples must be stored under inert gas.

Analytical Strategy: The Elucidation Workflow

The following flowchart outlines the decision-making logic for confirming the structure, moving from mass confirmation to regioisomer assignment.



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Figure 1: Step-wise analytical workflow for structural confirmation.

Mass Spectrometry (HRMS)

Objective: Confirm molecular formula and unsaturation number.

- Instrument: Q-TOF or Orbitrap (ESI+ Mode).

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- Theoretical Formula: C

  H

  NO

- Exact Mass (M+H)+: 166.1226 Da

Parameter	Expected Value	Interpretation
Observed m/z	166.1226 ± 5 ppm	Protonated molecular ion [M+H]+
Fragment 149.09	[M+H - NH3]+	Characteristic loss of primary amine
Fragment 134.07	[M+H - CH3OH]+	Loss of methoxy group (distal ether)
RDB Equivalent	4.0	Benzene ring (4 unsaturations)

NMR Spectroscopy: The Definitive Proof

This is the core of the elucidation. The challenge is distinguishing the meta pattern from para or ortho.

Sample Preparation

- Solvent: DMSO-d

  is preferred over CDCl

  .

  - Reasoning: DMSO slows proton exchange, allowing the benzylic amine protons (–NH

) to potentially appear as a broad singlet or triplet (if coupled to CH

    ), whereas in CDCl

    , they often broaden into the baseline.

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- Concentration: 10-15 mg in 0.6 mL.

1H NMR Assignment (400 MHz, DMSO-d)

Position	Shift (ppm)	Multiplicity	Integral	Assignment Logic
Ar-H (2)	7.25	Singlet (br)	1H	Key for Meta: Isolated between substituents.
Ar-H (5)	7.28	Triplet (t)	1H	Pseudo-triplet (overlap of dd), typical of meta-ring system.
Ar-H (4,6)	7.15 - 7.20	Multiplet	2H	Remaining aromatic protons.
N-CH	3.78	Singlet	2H	Benzylic amine methylene. Shifts downfield if salt form.
O-CH	3.55	Triplet (=7 Hz)	2H	Ether methylene (deshielded by Oxygen).
O-CH	3.28	Singlet	3H	Methoxy group.
Ar-CH	2.82	Triplet (=7 Hz)	2H	Benzylic methylene (ether side).
-NH	1.8 - 2.5	Broad	2H	Exchangeable. Disappears on D O shake.

2D NMR Connectivity (HMBC)

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To rigorously prove the meta substitution, we track the Long-Range Heteronuclear Correlations (HMBC).

- The "Smoking Gun" Correlation:
  - The proton at Ar-H(2) (the isolated singlet) will show HMBC correlations to both benzylic carbons:
    - Correlation to N-CH

      carbon (~46 ppm).[1]
    - Correlation to Ar-CH

      (ether side) carbon (~36 ppm).
  - Note: In a para isomer, there is no single proton that is 3-bonds away from both benzylic carbons simultaneously.

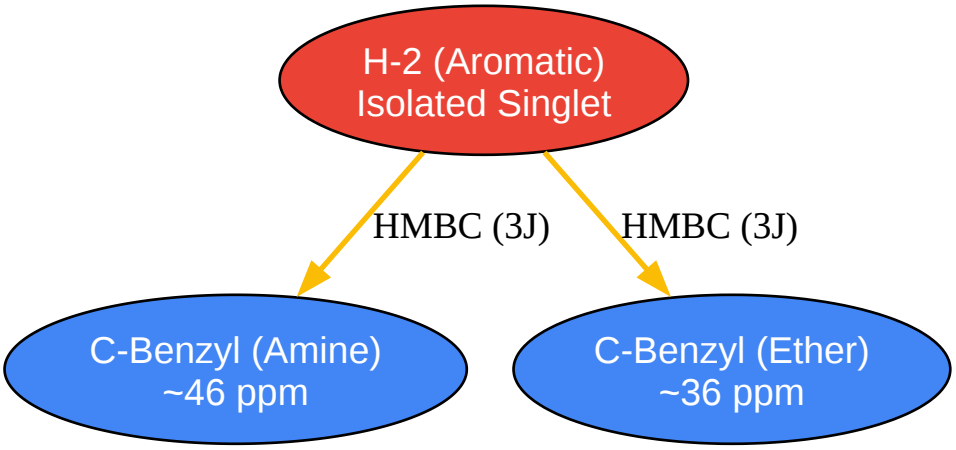


Figure 2: Critical HMBC correlations establishing the 1,3-meta relationship.

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Infrared Spectroscopy (FT-IR)

While less structural than NMR, IR provides rapid quality control.

- Primary Amine: Two weak bands at 3300–3400 cm

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(N-H stretching, asymmetric/symmetric).

- Ether Linkage: Strong band at 1100–1150 cm

  (C-O-C stretch).

- Meta-Substitution: Look for aromatic overtones in the 1600–2000 cm

  region (specific "three-finger" pattern for 1,3-substitution) and out-of-plane bending at ~690 and 780 cm

  .

Quality Control Protocol

For routine batch release in a drug development context, use the following HPLC method.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid). TFA is required to protonate the amine and prevent peak tailing.
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (Amine absorption) and 254 nm (Aromatic).

Acceptance Criteria:

- Purity > 98.0% (Area %).[1]
- No single impurity > 0.5%.

References

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Sources

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- 2. scribd.com [scribd.com]
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